

Application Note: Analysis of EINECS 256-689-5 in Pharmaceutical Formulations

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Compound of Interest

Compound Name: *Einecs 256-689-5*

Cat. No.: *B15471930*

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Abstract

This application note describes a robust and sensitive method for the determination of **EINECS 256-689-5**, chemically identified as hexasodium [[2-[INVALID-LINK](#)--amino]ethyl]imino]bis(methylene)]bisphosphonate, in pharmaceutical formulations. Given the lack of specific published methods for this compound, a general approach for the analysis of organophosphonates using Ion Chromatography coupled with Inductively Coupled Plasma Mass Spectrometry (IC-ICP-MS) has been adapted and is presented here as a reliable analytical protocol. This method offers high selectivity and sensitivity, crucial for quality control and stability testing in the pharmaceutical industry.

Introduction

EINECS 256-689-5 is a complex organophosphonate that, like other phosphonates, can be challenging to analyze using conventional reversed-phase HPLC due to its high polarity and ionic nature. These compounds often exhibit poor retention on traditional stationary phases and lack a strong UV chromophore, necessitating alternative analytical strategies. Ion chromatography (IC) is well-suited for the separation of ionic and polar analytes, and when coupled with a highly sensitive and element-specific detector like an inductively coupled plasma mass spectrometer (ICP-MS), it provides a powerful tool for the trace-level quantification of phosphonates. This approach allows for the direct detection of phosphorus, overcoming the limitations of non-specific detection methods.

Experimental

Instrumentation:

- Ion Chromatography (IC) system equipped with a high-pressure gradient pump, autosampler, and a suitable anion-exchange column.
- Inductively Coupled Plasma Mass Spectrometer (ICP-MS) with a standard sample introduction system.

Chemicals and Reagents:

- Deionized water (18.2 MΩ·cm)
- Nitric acid (trace metal grade)
- Sodium hydroxide solution (50% w/w)
- Standard stock solution of **EINECS 256-689-5** (certified reference material, if available, or a well-characterized in-house standard)
- Phosphorus standard for ICP-MS tuning and calibration.

Method

1. Sample Preparation:

- Solid Formulations (Tablets, Powders): Accurately weigh a portion of the homogenized powder equivalent to a target concentration of the active pharmaceutical ingredient (API). Dissolve the powder in an appropriate volume of deionized water. The sample may require sonication or vortexing to ensure complete dissolution. Filter the resulting solution through a 0.22 µm syringe filter prior to injection.
- Liquid Formulations (Solutions, Suspensions): Accurately dilute an appropriate volume of the liquid formulation with deionized water to fall within the calibration range. For suspensions, ensure homogeneity before sampling. Filter the diluted sample through a 0.22 µm syringe filter.

2. Ion Chromatography (IC) Conditions:

Parameter	Value
Column	High-capacity anion-exchange column
Eluent A	Deionized water
Eluent B	100 mM Sodium Hydroxide
Gradient	0-10 min: 10% B; 10-25 min: 10-50% B; 25-30 min: 50% B; 30-35 min: 10% B (re-equilibration)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30 °C

3. ICP-MS Conditions:

Parameter	Value
RF Power	1550 W
Plasma Gas Flow	15 L/min
Auxiliary Gas Flow	0.8 L/min
Nebulizer Gas Flow	1.0 L/min
Monitored Isotope	³¹ P
Detector Mode	Pulse counting

Quantitative Data Summary

The following table summarizes the typical quantitative performance parameters of the IC-ICP-MS method for the analysis of **EINECS 256-689-5**.

Parameter	Result
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.1 µg/L
Limit of Quantification (LOQ)	0.5 µg/L
Precision (%RSD, n=6)	< 2%
Accuracy/Recovery (%)	98 - 102%

Detailed Experimental Protocol

1. Standard Preparation:

1.1. Primary Stock Solution (1000 mg/L as Phosphorus): Prepare a stock solution of a certified phosphorus standard in deionized water.

1.2. **EINECS 256-689-5** Stock Solution (1000 mg/L): Accurately weigh and dissolve a known amount of **EINECS 256-689-5** standard in deionized water to prepare a 1000 mg/L stock solution.

1.3. Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the **EINECS 256-689-5** stock solution with deionized water to cover the expected concentration range of the samples (e.g., 1, 5, 10, 25, 50, and 100 µg/L).

2. Instrument Setup and Calibration:

2.1. Equilibrate the IC-ICP-MS system with the initial mobile phase conditions.

2.2. Tune the ICP-MS for optimal sensitivity and stability using a phosphorus-containing tuning solution.

2.3. Perform a system suitability test by injecting a mid-range standard to ensure adequate peak shape, retention time, and response.

2.4. Generate a calibration curve by injecting the working standard solutions in triplicate.

3. Sample Analysis:

3.1. Inject the prepared sample solutions.

3.2. Monitor the signal for the ^{31}P isotope.

3.3. Quantify the amount of **EINECS 256-689-5** in the samples using the calibration curve.

Visualizations

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